

Application Notes and Protocols: The Role of Sulfuric acid tetrahydrate in Stratospheric Dehydration

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sulfuric acid tetrahydrate

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Abstract

Sulfuric acid tetrahydrate (SAT) plays a critical role in the dehydration of the stratosphere, primarily through its function as a nucleus for the formation of ice crystals, which constitute Type II Polar Stratospheric Clouds (PSCs). These ice particles grow to sizes sufficient for gravitational sedimentation to remove water vapor from the upper atmosphere. This document provides a comprehensive overview of the mechanisms, key data, and experimental protocols relevant to the study of SAT's role in stratospheric dehydration.

Introduction

The concentration of water vapor in the stratosphere has significant implications for Earth's climate and atmospheric chemistry. Dehydration of the stratosphere is a complex process, and the formation of polar stratospheric clouds (PSCs) is a key contributing factor. Sulfuric acid (H_2SO_4) aerosols are ubiquitous in the stratosphere, and under the cold conditions of the polar winter, they can freeze to form hydrates. **Sulfuric acid tetrahydrate** ($\text{H}_2\text{SO}_4 \cdot 4\text{H}_2\text{O}$ or SAT) is a thermodynamically stable form of these frozen aerosols.[1] SAT particles act as efficient ice nuclei, facilitating the condensation of water vapor at temperatures slightly below the ice frost point to form Type II PSCs.[2][3] The subsequent growth and sedimentation of these ice crystals lead to a significant reduction in stratospheric water vapor content.

Quantitative Data on SAT-Mediated Ice Nucleation

The efficiency of **sulfuric acid tetrahydrate** as an ice nucleus is dependent on temperature and water vapor saturation. The following tables summarize key quantitative data from laboratory studies.

Table 1: Critical Ice Saturation Ratio for Heterogeneous Nucleation on SAT

Temperature (K)	Critical Ice Saturation Ratio (Sice)	Necessary Supercooling (K)
169.8 - 194.5	1.02 - 1.30	0.1 - 1.3

Data sourced from laboratory experiments using a thin-film, high-vacuum apparatus.[3]

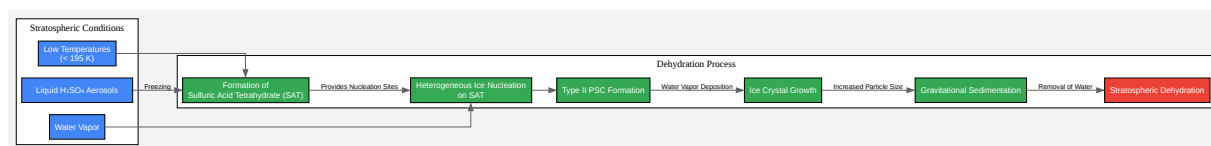
Table 2: Typical Particle Number Concentrations and Sizes in Polar Stratospheric Clouds

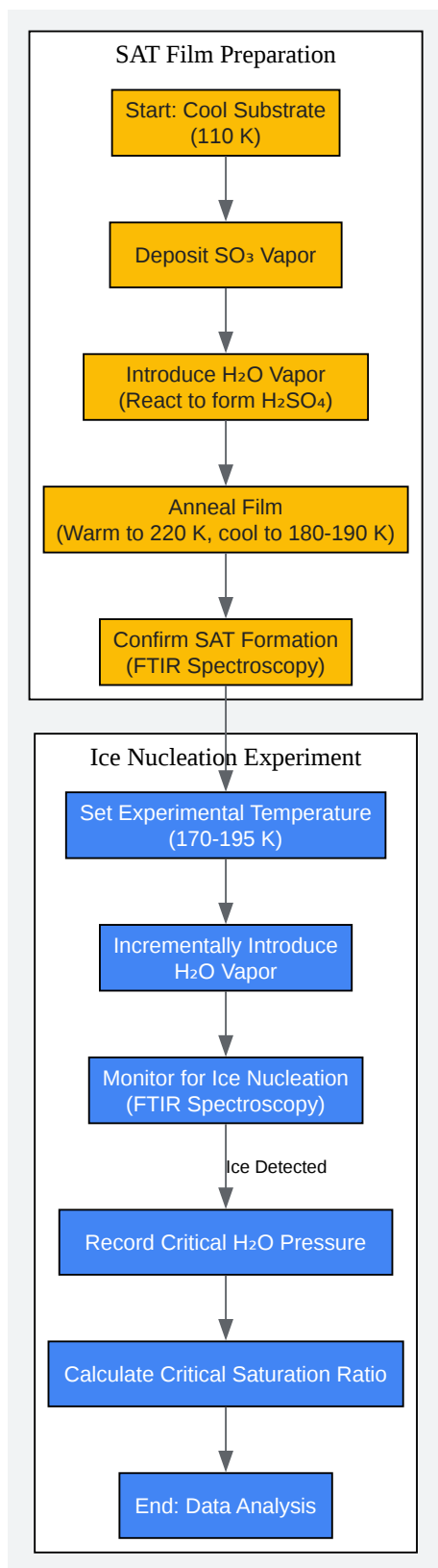
Cloud Type	Particle Type	Typical Number Concentration (cm ⁻³)	Typical Particle Diameter (μm)
Type II PSC	Ice crystals (nucleated on SAT)	10 ⁻³ - 10 ⁻¹	1 - 100
Background Aerosol	Liquid H ₂ SO ₄ /H ₂ O	1 - 10	0.1 - 1.0

These values can vary significantly based on atmospheric conditions.[3]

Signaling Pathways and Logical Relationships

The process of stratospheric dehydration mediated by **sulfuric acid tetrahydrate** can be visualized as a sequential pathway.





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